

Essential Safety and Logistics for Handling 4-Penten-1-yl Acetate

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Compound of Interest

Compound Name: 4-Penten-1-yl acetate

Cat. No.: B073742

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **4-Penten-1-yl acetate** (CAS No. 1576-85-8). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure risk and ensuring compliant waste management.

Hazard Summary

4-Penten-1-yl acetate is classified as a flammable liquid that is harmful if swallowed and causes serious eye irritation.^[1] Adherence to the personal protective equipment (PPE) and handling procedures outlined below is mandatory.

Quantitative Data Summary

The following table summarizes key quantitative data for **4-Penten-1-yl acetate**.

Property	Value	Source
GHS Hazard Statements	H226, H302, H319	[1]
Flash Point	45.00 °C (113.00 °F) TCC	[2]
Boiling Point	144-146 °C	PubChem
Density	0.911 g/mL at 25 °C	PubChem
Molecular Formula	C ₇ H ₁₂ O ₂	[1]
Molecular Weight	128.17 g/mol	[1]

Operational Plan: Step-by-Step Handling Procedures

Engineering Controls and Preparation

- Ventilation: All handling of **4-Penten-1-yl acetate** must be conducted in a properly functioning chemical fume hood.
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[3]
- Ignition Sources: This compound is a flammable liquid.[1] Eliminate all potential ignition sources, such as open flames, hot plates, and spark-producing equipment, from the work area.[4] Use explosion-proof electrical and ventilating equipment.[4]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[4]

Personal Protective Equipment (PPE)

The following PPE is the minimum requirement for handling **4-Penten-1-yl acetate**.

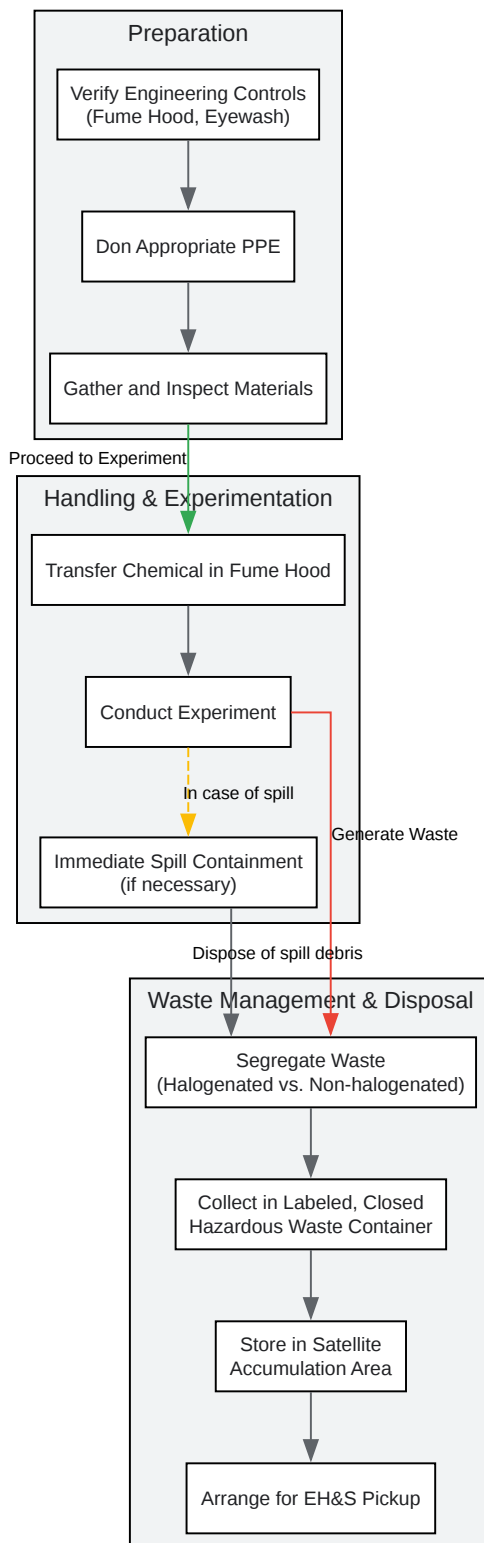
- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] A face shield should be worn in situations with a higher risk of splashing.

- **Hand Protection:** Chemical-resistant gloves are mandatory. While specific breakthrough time data for **4-Penten-1-yl acetate** is not readily available, studies on structurally similar acetate compounds suggest that Butyl rubber provides excellent resistance.^[5] Nitrile rubber gloves may also offer good protection for incidental contact, but should be changed immediately upon contamination.^[5] It is crucial to consult the glove manufacturer's specific chemical resistance data. Double gloving can provide an additional layer of protection.
- **Skin and Body Protection:** A flame-retardant laboratory coat must be worn.^[4] When handling larger quantities, a chemical-resistant apron is recommended.
- **Respiratory Protection:** If working outside of a fume hood or if ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate organic vapor cartridge is required.^[3]

Experimental Workflow

The following diagram outlines the standard workflow for safely handling **4-Penten-1-yl acetate** from preparation to disposal.

Safe Handling Workflow for 4-Penten-1-yl Acetate

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Caption: A diagram illustrating the procedural flow for the safe handling of **4-Penten-1-yl acetate** in a laboratory setting.

Disposal Plan

Proper disposal of **4-Penten-1-yl acetate** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- **Liquid Waste:** Collect all liquid waste containing **4-Penten-1-yl acetate** in a dedicated, properly labeled hazardous waste container. Do not mix with incompatible waste streams.
- **Solid Waste:** Any contaminated solid waste, such as gloves, absorbent pads, and empty containers, must be disposed of as hazardous waste.^[6]

Waste Containerization

- **Container Type:** Use a chemically compatible container, such as a high-density polyethylene (HDPE) or glass bottle, with a secure, tight-fitting lid.^[6]
- **Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**4-Penten-1-yl acetate**," and the approximate concentration and volume.^[6] The date of waste accumulation should also be included.
- **Filling:** Do not overfill the container. Leave at least 10% of headspace to allow for vapor expansion.^[6] Keep the container closed at all times except when adding waste.

Storage and Disposal

- **Satellite Accumulation Area (SAA):** Store the sealed and labeled waste container in a designated SAA within the laboratory.^{[6][7]} This area should be at or near the point of waste generation.
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EH&S) department.^{[4][8]} Never dispose of **4-Penten-1-yl acetate** down the drain.^[7]

- Empty Containers: Containers that held pure **4-Penten-1-yl acetate** must be managed as hazardous waste unless they are triple-rinsed. The rinsate from this process must also be collected as hazardous waste.[6]

By adhering to these procedures, you can ensure a safe laboratory environment when working with **4-Penten-1-yl acetate**. Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) before beginning any new procedure.

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References

- 1. 4-Pentenyl acetate | C7H12O2 | CID 74096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-penten-1-yl acetate, 1576-85-8 [thegoodscentscompany.com]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. stacks.cdc.gov [stacks.cdc.gov]
- 6. benchchem.com [benchchem.com]
- 7. ehrls.upenn.edu [ehrls.upenn.edu]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]
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